

5-Chloro-2-fluorobenzotrifluoride safety and handling precautions

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Compound of Interest

Compound Name: 5-Chloro-2-fluorobenzotrifluoride

Cat. No.: B1662089

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An In-Depth Technical Guide to the Safe Handling of 5-Chloro-2-fluorobenzotrifluoride

For professionals engaged in the intricate processes of research and drug development, a profound understanding of the chemical reagents in use is paramount. This guide serves as a technical resource for the safe handling, storage, and emergency management of **5-Chloro-2-fluorobenzotrifluoride** (CAS No: 89634-74-2), a compound whose utility in synthesis is matched by its hazardous properties. As a Senior Application Scientist, my objective is to provide not just a set of instructions, but a framework of understanding, ensuring that safety protocols are not merely followed, but are deeply integrated into the scientific workflow.

Chemical Identity and Physicochemical Properties

A foundational aspect of safe handling is a thorough understanding of the substance's physical and chemical characteristics. **5-Chloro-2-fluorobenzotrifluoride** is a colorless liquid.^[1] Its properties dictate the necessary precautions for its handling and storage. For instance, its classification as a flammable liquid necessitates stringent controls around ignition sources.^[2]^[3]

The causality behind specific storage requirements—a cool, dry, well-ventilated area—is directly linked to its volatility and flammability. Storing it away from heat, sparks, and open flames is critical to prevent the formation of explosive vapor-air mixtures.^[3]

Table 1: Physicochemical Data of **5-Chloro-2-fluorobenzotrifluoride**

Property	Value	Source(s)
CAS Number	89634-74-2	[1] [4]
Molecular Formula	C ₇ H ₃ ClF ₄	[1] [2]
Molecular Weight	198.54 g/mol	[1]
Physical State	Liquid	[1]
Appearance	Colorless	[1]
Specific Gravity	1.45	[1]
Refractive Index	1.44	[1]
Flash Point	43 °C / 109.4 °F (closed cup)	[3]
Autoignition Temp.	650 °C / 1202 °F	[3]

Hazard Identification and Risk Assessment

5-Chloro-2-fluorobenzotrifluoride is classified with multiple hazards that demand rigorous control measures. According to Safety Data Sheets (SDS), it is a flammable liquid and vapor (H226), causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[2\]](#)[\[5\]](#) Understanding these classifications is the first step in establishing a self-validating system of protocols where the risks are inherently mitigated by the experimental design.

The trifluoromethyl group, combined with chloro and fluoro substituents on the benzene ring, contributes to its reactivity and potential biological effects, making it a valuable intermediate in pharmaceutical synthesis but also a substance to be handled with care.[\[6\]](#) The potential for the compound to be harmful if swallowed, inhaled, or absorbed through the skin necessitates the use of comprehensive personal protective equipment (PPE).[\[7\]](#)

Engineering Controls and Personal Protective Equipment (PPE)

The primary line of defense against exposure is the implementation of robust engineering controls. All handling of **5-Chloro-2-fluorobenzotrifluoride** must be conducted in a well-

ventilated area, preferably within a certified chemical fume hood.[4][8] The ventilation system should be designed to keep airborne concentrations low and prevent the accumulation of flammable vapors.[9] An eyewash station and a safety shower must be readily accessible in the immediate work area.[9][10]

Given the irritant nature of the chemical, direct contact must be avoided through the meticulous use of PPE. The selection of PPE is not a matter of preference but a critical, risk-assessed decision.

- **Eye and Face Protection:** Chemical safety goggles conforming to EN166 or OSHA 29 CFR 1910.133 standards are mandatory.[3][9] A face shield should be worn over safety goggles whenever there is a significant risk of splashing.[11]
- **Skin Protection:** Chemically resistant gloves (e.g., nitrile, neoprene) must be worn.[11] Gloves should be inspected for integrity before each use and disposed of immediately if contact with the chemical occurs.[8][11] A flame-resistant lab coat should be worn, fully buttoned, to protect against splashes and potential fire hazards.[11]
- **Respiratory Protection:** If engineering controls are insufficient to maintain exposure below permissible limits, or during spill cleanup, a NIOSH/MSHA-approved respirator with an organic vapor cartridge is required.[9][11] A full respiratory protection program compliant with OSHA 29 CFR 1910.134 should be in place.[9]

Standard Operating Protocol for Laboratory Handling

This protocol is designed as a self-validating system, where each step mitigates a known hazard.

4.1. Preparation and Pre-Handling Checklist

- **Verify Engineering Controls:** Confirm the chemical fume hood is operational and the sash is at the appropriate height.
- **Assemble PPE:** Don all required PPE as specified in Section 3.

- **Prepare Workspace:** Ensure the work area is clear of clutter and incompatible materials, particularly strong oxidizing agents.^[3] Remove all potential ignition sources from the vicinity.^[4]
- **Review Emergency Procedures:** Locate the nearest fire extinguisher, safety shower, and eyewash station. Confirm you are familiar with the spill cleanup procedure.

4.2. Handling and Dispensing

- **Grounding:** When transferring from a larger container, ensure all metal equipment is grounded and bonded to prevent static discharge, a potential ignition source.^[10]
- **Use Non-Sparking Tools:** Employ tools made of non-sparking materials to prevent accidental ignition of vapors.^{[3][4]}
- **Dispensing:** Conduct all transfers and dispensing of the liquid inside the chemical fume hood.
- **Container Management:** Keep the container tightly closed when not in use to prevent the escape of flammable vapors.^{[4][8]}

4.3. Post-Handling

- **Decontamination:** Wipe down the work surface with an appropriate solvent.
- **Waste Disposal:** Dispose of all contaminated materials (gloves, wipes, etc.) in a designated hazardous waste container.
- **PPE Removal:** Remove PPE in the correct order to avoid cross-contamination. Wash hands thoroughly with soap and water after handling is complete.^[4]

Emergency Procedures: A Systematic Response

In the event of an emergency, a structured and rehearsed response is critical to minimizing harm.

5.1. First Aid Measures

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[2]
- Skin Contact: Remove all contaminated clothing immediately. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists. [2][12]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[2]

5.2. Accidental Release Measures A spill of **5-Chloro-2-fluorobenzotrifluoride** presents a dual threat of chemical exposure and fire. The response must be swift and systematic.



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Caption: Workflow for Accidental Spill Response.

5.3. Firefighting Measures In case of a fire, use dry chemical, carbon dioxide, or alcohol-resistant foam extinguishers.[2][5] Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[3][7] Water spray can be used to cool containers exposed to fire to prevent them from exploding.[3] During combustion, highly toxic and irritating gases such as carbon oxides, hydrogen fluoride, and hydrogen chloride gas may be generated. [3]

Storage and Disposal

6.1. Storage Store **5-Chloro-2-fluorobenzotrifluoride** in a tightly closed container in a dry, cool, and well-ventilated area.[4][8] The storage location should be designated as a "flammables area" and be separate from incompatible substances, especially strong oxidizing agents.[3]

6.2. Disposal Disposal of this chemical and its containers must be handled as hazardous waste. Engage a licensed professional waste disposal service to ensure compliance with all federal, state, and local regulations.[13] Do not dispose of the material down the drain or into the environment.[4][12] Contaminated packaging should be treated as the chemical itself and disposed of accordingly.[13]

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